

Application Notes and Protocols: Preparation of CK2-IN-8 Stock Solution

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Compound of Interest

Compound Name: CK2-IN-8
Cat. No.: B10812363

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Introduction to Casein Kinase 2 (CK2)

Casein Kinase 2 (CK2) is a highly conserved and ubiquitously expressed serine/threonine protein kinase found in all eukaryotic cells[1]. It plays a crucial role in a wide array of cellular processes, including cell cycle control, DNA repair, gene expression, and apoptosis suppression[1][2][3]. CK2 is typically a tetrameric holoenzyme composed of two catalytic subunits (α and/or α') and two regulatory β subunits[2]. Unlike many other kinases, CK2 is constitutively active, meaning it does not require specific signaling events for its activation. Due to its anti-apoptotic functions and its role in cell proliferation, elevated CK2 activity is often associated with tumorigenesis, making it a significant target for cancer therapy.

CK2-IN-8: A Small Molecule Inhibitor of CK2

CK2-IN-8 is a small molecule inhibitor of Casein Kinase 2. As an inhibitor, it provides a valuable tool for studying the physiological and pathological roles of CK2. By blocking the activity of CK2, researchers can investigate its downstream signaling pathways and assess the therapeutic potential of CK2 inhibition in various diseases, particularly cancer. The effective use

of **CK2-IN-8** in experimental settings begins with the accurate and consistent preparation of stock solutions.

Physicochemical Properties of CK2-IN-8

Proper handling and storage of **CK2-IN-8** are essential for maintaining its stability and activity. The following table summarizes its key quantitative properties.

Property	Value	Notes
Molecular Weight	268.36 g/mol	Essential for accurate molar concentration calculations.
Purity	>98% (Typical)	High purity is recommended for reliable and reproducible results.
Appearance	White to off-white solid	Visual confirmation of the compound's state.
IC ₅₀	>33 μM	Concentration for 50% inhibition of CK2 activity.
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	DMSO is a common and effective solvent for many small molecule inhibitors.
Storage Conditions	Powder: -20°C for up to 3 years. In Solvent: -80°C for up to 6 months.	Protect from light and moisture to ensure long-term stability.

Experimental Protocol: Preparation of a 10 mM CK2-IN-8 Stock Solution

This protocol provides a detailed methodology for preparing a 10 mM stock solution of **CK2-IN-8** in DMSO.

Materials and Equipment

- **CK2-IN-8** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile, low-retention pipette tips
- Vortex mixer
- Optional: Sonicator or water bath (37°C)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Calculation of Mass

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of 10 mM **CK2-IN-8**:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 268.36 \text{ g/mol}$
- $\text{Mass (mg)} = 2.6836 \text{ mg}$

Step-by-Step Procedure

- **Preparation:** Before starting, allow the vial of **CK2-IN-8** powder to equilibrate to room temperature to prevent condensation.
- **Weighing:** Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance. Carefully and accurately weigh the calculated mass (e.g., 2.68 mg) of the **CK2-IN-8** powder into the tube.
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the powder. For a 10 mM stock solution from 2.68 mg of **CK2-IN-8**, this would be

1 mL of DMSO.

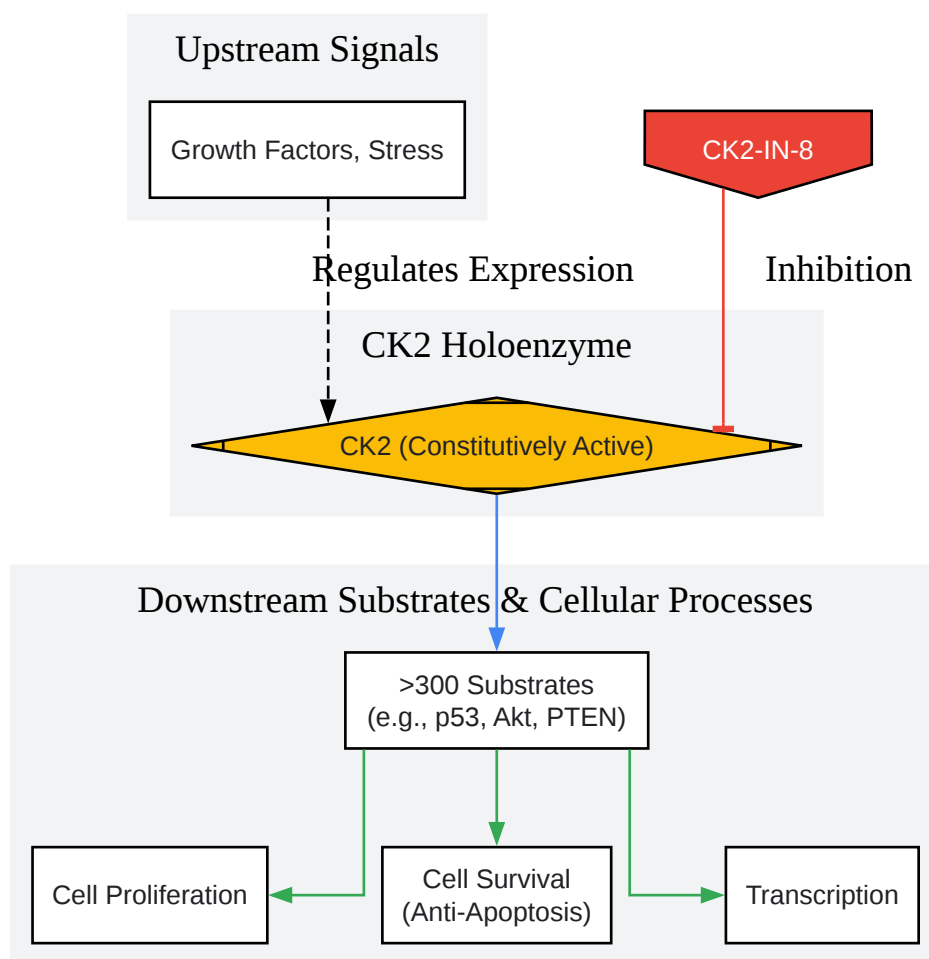
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed.
- **Gentle Heating (Optional):** If the compound does not dissolve completely, gentle warming in a 37°C water bath or brief sonication may be necessary. Always check for temperature sensitivity before heating.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- **Labeling:** Clearly label each aliquot with the compound name (**CK2-IN-8**), concentration (10 mM), solvent (DMSO), and the date of preparation.
- **Storage:** Store the aliquots at -80°C for long-term storage, protected from light.

Working Dilutions

- When preparing working solutions for cell-based assays, it is best to perform serial dilutions in DMSO first before adding the final diluted sample to your aqueous buffer or cell culture medium to prevent precipitation.
- Ensure the final concentration of DMSO in the assay is kept low (typically below 0.5%) to avoid solvent-induced toxicity to cells. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.

Visualizations

Signaling Pathway



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Caption: CK2 signaling pathway and point of inhibition by **CK2-IN-8**.

Experimental Workflow



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Caption: Experimental workflow for **CK2-IN-8** stock solution preparation.

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References

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